

Physical and chemical properties of Ethylaluminum dichloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethylaluminum dichloride

Cat. No.: B1219992

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An In-depth Technical Guide to the Physical and Chemical Properties of **Ethylaluminum Dichloride**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethylaluminum dichloride (EADC) is a highly reactive organoaluminum compound with the chemical formula $C_2H_5AlCl_2$. It is a potent Lewis acid and plays a crucial role as a catalyst and co-catalyst in various chemical transformations.^{[1][2]} Primarily recognized for its application in Ziegler-Natta polymerization for producing polyethylene and polypropylene, EADC's utility extends to Friedel-Crafts acylations, Diels-Alder reactions, and other areas of organic synthesis.^{[2][3][4]} Its pyrophoric nature, igniting spontaneously upon exposure to air, and its violent reactivity with water necessitate specialized handling procedures under an inert atmosphere.^{[5][6]} This guide provides a comprehensive overview of its core physical and chemical properties, handling protocols, and applications, serving as a technical resource for professionals in research and development.

Chemical Identifiers and Structure

Identifier	Value	Reference
IUPAC Name	dichloro(ethyl)alumane	[7]
CAS Number	563-43-9	[7]
EC Number	209-248-6	[7]
UN Number	3393	[7]
Chemical Formula	C ₂ H ₅ AlCl ₂	[7]
SMILES	CC--INVALID-LINK--Cl	[7]
InChIKey	UAIZDWNSWGTKFZ- UHFFFAOYSA-L	[7]

Physical Properties

Ethylaluminum dichloride is a colorless to pale yellow liquid that solidifies at temperatures below 32°C.[5] Its physical properties can vary slightly based on purity and the presence of solvents. There are some discrepancies in reported density and boiling point values, likely due to different measurement conditions (e.g., pressure).

Table 3.1: Summary of Physical Properties

Property	Value	Conditions/Notes	Reference
Molecular Weight	126.95 g/mol	Computed	[7]
Appearance	Colorless to pale yellow liquid	Above 32°C	[5]
Melting Point	32 °C (90 °F)		
Boiling Point	194 °C (381 °F)	at 760 mmHg	[8]
115 °C	at 50 mmHg		
Density	1.207 g/mL	at 25 °C	
1.200 g/cm ³	at 50 °C	[5]	
1.227 g/mL	at 35 °C (95 °F)	[8]	
Vapor Pressure	5 mmHg	at 60 °C	
Flash Point	-18 °C (-0.4 °F)	Closed cup	
Autoignition Temp.	Ignites spontaneously in air	At ambient temperature	[8]
Solubility	Soluble in aromatic, saturated aliphatic, and cycloaliphatic hydrocarbons. Reacts violently with water and alcohols.	[3][5]	

Table 3.2: Thermochemical Properties

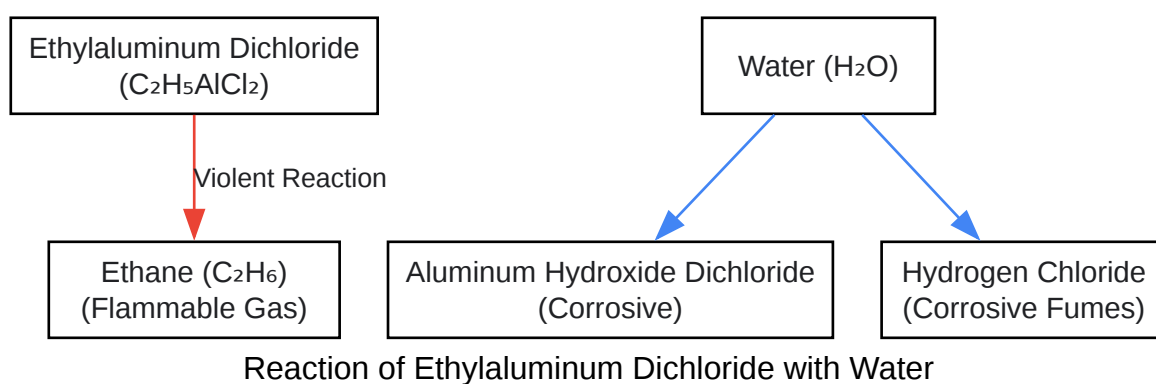
Property	Value	Reference
Latent Heat of Fusion	100.4 J/g	[5]
Heat of Hydrolysis	2795 J/g	[5]
Specific Heat	1.230 J/g·°C	[5]

Chemical Properties and Reactivity

EADC's chemistry is dominated by its high reactivity, stemming from the polarized aluminum-carbon bond and the electron-deficient aluminum center.

Pyrophoricity and Reaction with Water

EADC is pyrophoric, meaning it ignites spontaneously on contact with air.[6] It also reacts violently with water and other protic sources (e.g., alcohols), liberating flammable ethane gas and forming corrosive hydrogen chloride fumes.[3][9] This extreme reactivity necessitates handling the compound under a dry, inert atmosphere such as nitrogen or argon.[5]

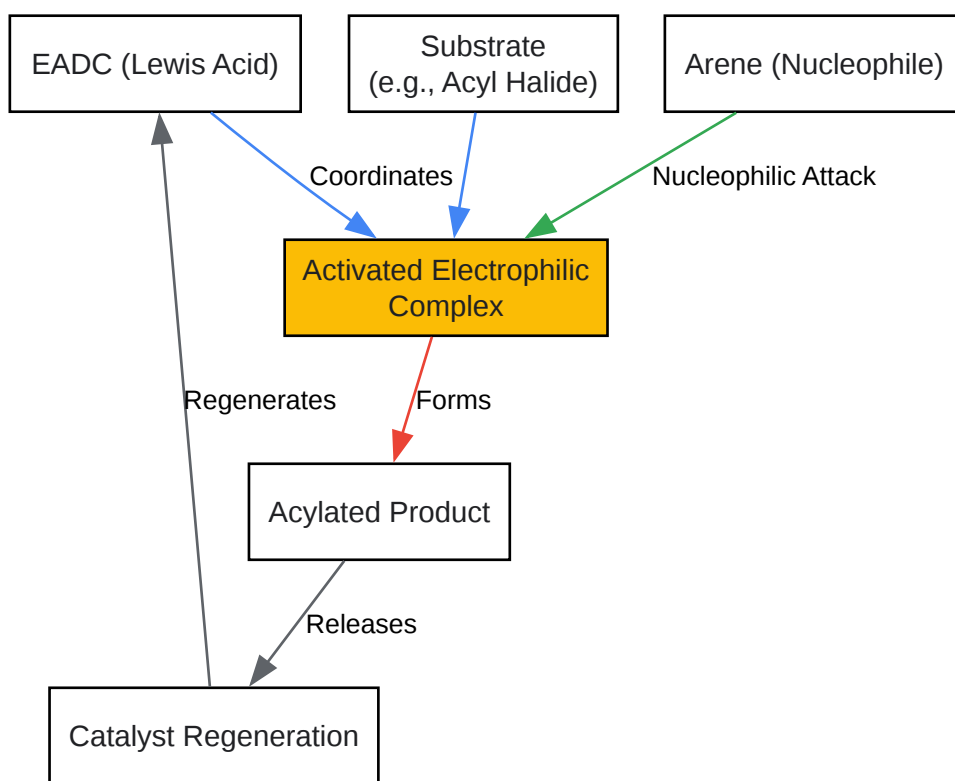


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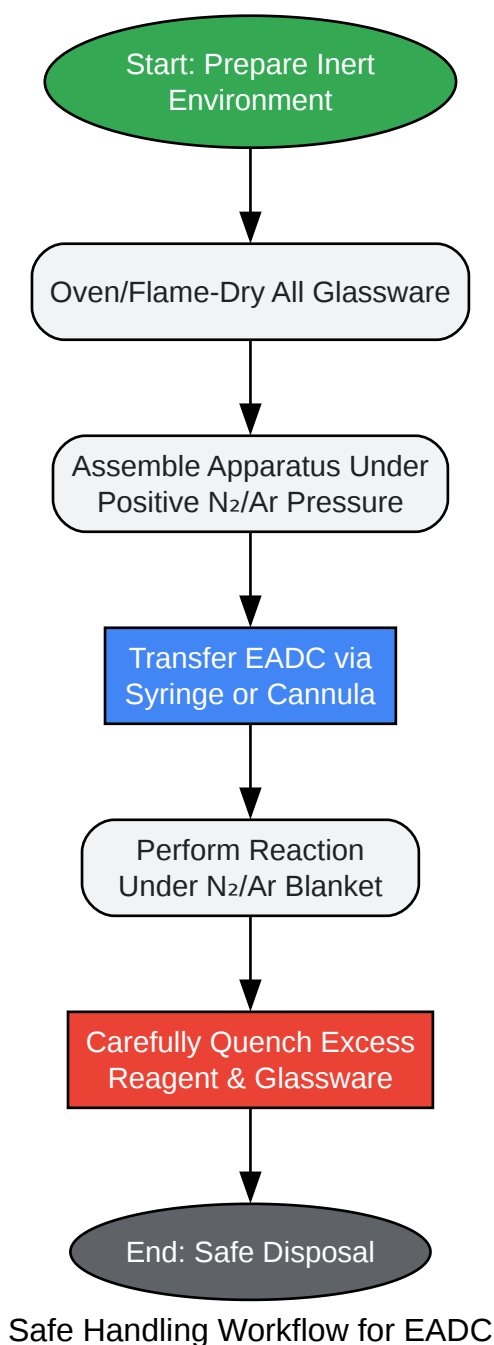
Caption: Violent hydrolysis of **Ethylaluminum Dichloride**.

Lewis Acidity and Catalytic Activity

As a strong Lewis acid, EADC readily accepts electron pairs from Lewis bases.[1] This property is the foundation of its catalytic activity. It activates substrates, particularly those containing carbonyl or ether functionalities, rendering them more susceptible to nucleophilic attack. This is the key principle behind its use in Friedel-Crafts acylations and Diels-Alder reactions, where it coordinates to the acyl halide or dienophile, respectively, lowering the energy of the transition state and accelerating the reaction.[1][2]



Generalized Lewis Acid Catalysis by EADC



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- To cite this document: BenchChem. [Physical and chemical properties of Ethylaluminum dichloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1219992#physical-and-chemical-properties-of-ethylaluminum-dichloride]

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